

Summary of Pelecopan's In Vitro Biological Activity

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Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

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Assay Description	Target / Process Measured	IC ₅₀ Value	Key Finding / Selectivity
Enzyme Inhibition [1]	Pure human complement factor D	14.3 nM	Highly potent and selective inhibition of the primary target [1] [2].
Enzyme Inhibition [1]	Proteolytic activity of factor D against C3b-bound factor B	28.1 nM	Inhibits a key step in the alternative pathway (AP) amplification loop [1].
Functional Hemolysis Assay [1]	AP-mediated hemolysis of rabbit erythrocytes	29.5 nM	Demonstrates potent functional activity in a cell-based system [1] [2].
C3 Fragment Deposition Assay [2]	C3 fragment buildup on PNH erythrocytes	39.3 nM	Prevents the extravascular hemolysis characteristic of PNH [2].
Selectivity Panel [2]	Various human serine proteases (e.g., thrombin, activated factor X)	>28 µM to >50 µM	Shows high selectivity, as IC ₅₀ values against non-target enzymes are over 1000-fold higher [2].

Experimental Protocols for Key Assays

Based on the available information, here are the methodologies for the core assays used to characterize **Pelecopan**.

Factor D Enzyme Inhibition Assay

- **Objective:** To measure the direct inhibition of purified human complement factor D enzyme activity [1].
- **Principle:** The assay quantifies the proteolytic activity of factor D. Inhibition of this activity prevents the downstream steps of the complement cascade.
- **Procedure:**
 - **Reaction Setup:** Incubate purified human factor D with the substrate (C3b-bound factor B) in an appropriate buffer [1].
 - **Compound Addition:** Add **Pelecopan** at various concentrations to the reaction mixture.
 - **Incubation & Measurement:** Allow the enzymatic reaction to proceed and measure the rate of substrate cleavage. The IC_{50} value (14.3 nM) is calculated from the concentration-response curve of the inhibitor [1].

Alternative Pathway (AP)-Mediated Hemolysis Assay

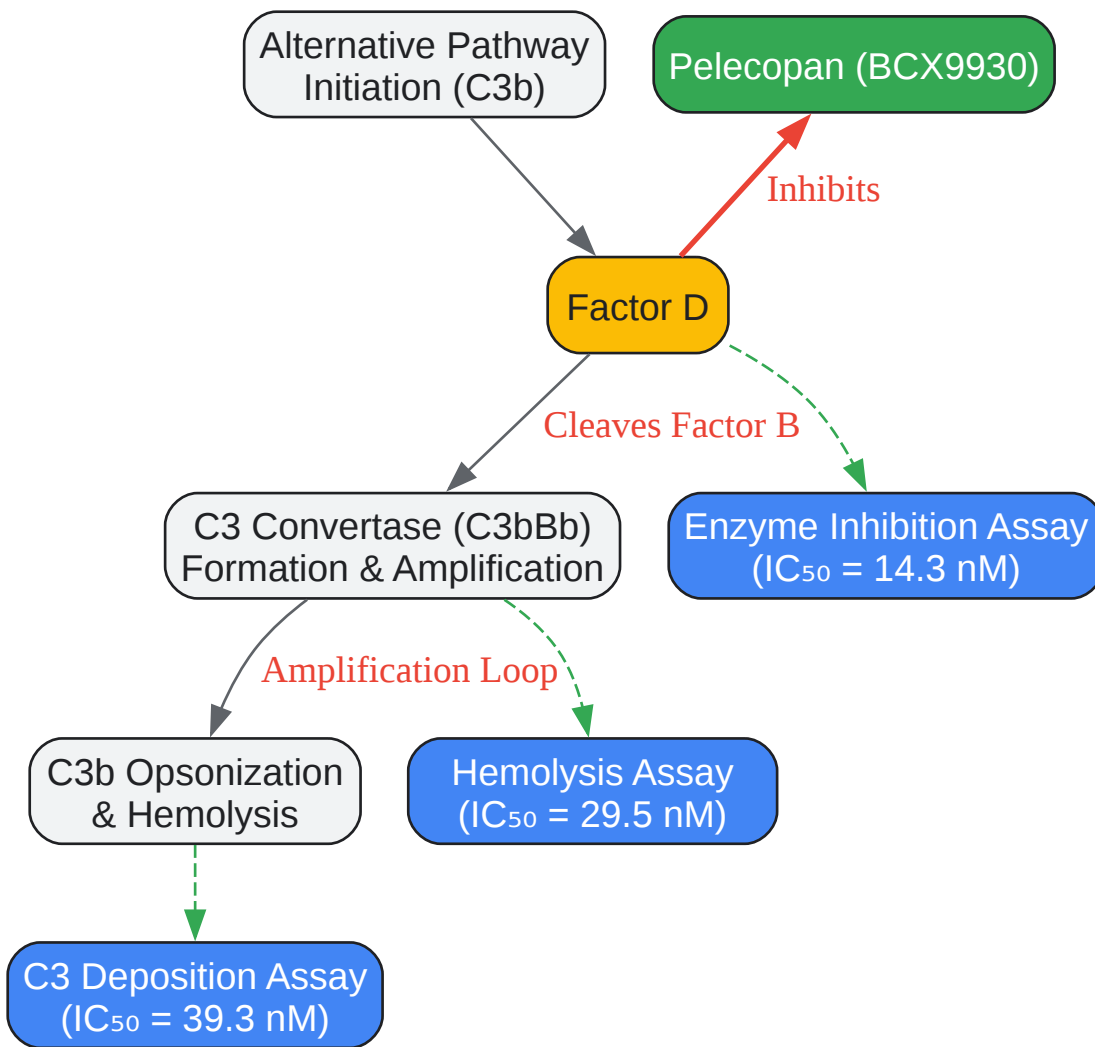
- **Objective:** To evaluate the functional inhibitory activity of **Pelecopan** in a cell-based system that models the disease pathology [1].
- **Principle:** Rabbit red blood cells are susceptible to lysis by the human alternative complement pathway in serum. Inhibition of factor D prevents this lysis.
- **Procedure:**
 - **Cell Preparation:** Isolate and wash rabbit erythrocytes [1].
 - **Serum Source:** Use human serum as a source of complement proteins.
 - **Treatment and Incubation:** Incubate the erythrocytes with human serum in the presence of serially diluted **Pelecopan**.
 - **Data Analysis:** Measure the hemolysis, typically by the release of hemoglobin. The IC_{50} value (29.5 nM) represents the concentration of **Pelecopan** that provides 50% inhibition of hemolysis [1].

C3 Fragment Deposition Assay on PNH Erythrocytes

- **Objective:** To assess the ability of **Pelecopan** to prevent the opsonization of PNH erythrocytes with C3 fragments, a key process in extravascular hemolysis [2].
- **Principle:** In PNH, erythrocytes lacking CD55 and CD59 are susceptible to C3 fragment deposition upon AP activation, marking them for destruction.
- **Procedure:**
 - **Cell Source:** Use PNH erythrocytes, which are deficient in complement regulatory proteins [2].
 - **Activation and Inhibition:** Activate the alternative complement pathway in the presence of the cells and varying concentrations of **Pelecopan**.
 - **Detection:** Use a labeled antibody to detect the deposited C3 fragments on the cell surface via flow cytometry or similar methods.
 - **Data Analysis:** Calculate the IC_{50} value (39.3 nM) from the concentration-dependent reduction in C3 fragment deposition [2].

Mechanism of Action and Signaling Pathway

Pelecopan acts by selectively inhibiting complement factor D, a serine protease that is a crucial component of the alternative pathway (AP) of the complement system [1] [2]. The diagram below illustrates this mechanism and the logical workflow of the key assays.



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Pelecopan inhibits factor D, blocking the alternative complement pathway and its functional outputs, which are measured by specific assays.

Interpretation and Research Application

- **Data Correlation:** The consistent nanomolar-range IC₅₀ values across different assay types demonstrate **Pelecopan**'s potent and robust biological activity, confirming target engagement and functional efficacy [1] [2].
- **Selectivity:** The high selectivity over other serine proteases indicates a clean safety profile for *in vitro* systems and reduces the likelihood of off-target effects in later-stage experiments [2].
- **Assay Selection:**

- For primary high-throughput screening (HTS), the **Factor D Enzyme Inhibition Assay** is most suitable.
- For functional and disease-relevant context, the **Hemolysis** and **C3 Deposition Assays** are critical for confirming efficacy in models of PNH and other AP-mediated diseases.

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2. (BCX9930) is a Selective, Orally Pelecopan Complement... Active [immune-system-research.com]

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